

Dimethyl Azelate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl Azelate

Cat. No.: B156576

[Get Quote](#)

CAS Number: 1732-10-1

This technical guide provides an in-depth overview of **dimethyl azelate**, a significant organic compound with diverse applications in research and industry. The document is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and potential mechanisms of action.

Core Properties of Dimethyl Azelate

Dimethyl azelate, also known as dimethyl nonanedioate, is the dimethyl ester of azelaic acid. [1][2] It is a colorless liquid at room temperature and is recognized for its utility as a plasticizer, solvent, and an intermediate in chemical synthesis.[3][4]

Physicochemical Data

The key physicochemical properties of **dimethyl azelate** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	1732-10-1
Molecular Formula	C11H20O4
Molecular Weight	216.27 g/mol
Melting Point	18 °C
Boiling Point	156 °C at 20 mmHg
Density	1.007 g/mL at 25 °C
Refractive Index (n _{20/D})	1.435
Flash Point	>110 °C (>230 °F)
Water Solubility	863 mg/L at 25°C
LogP	2.5-2.86 at 25°C
Vapor Pressure	<1 mm Hg at 20 °C

The data in this table has been compiled from multiple sources.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Synthesis and Experimental Protocols

Dimethyl azelate can be synthesized through several methods, with the most common being the ozonolysis of unsaturated fatty acids and the esterification of azelaic acid.

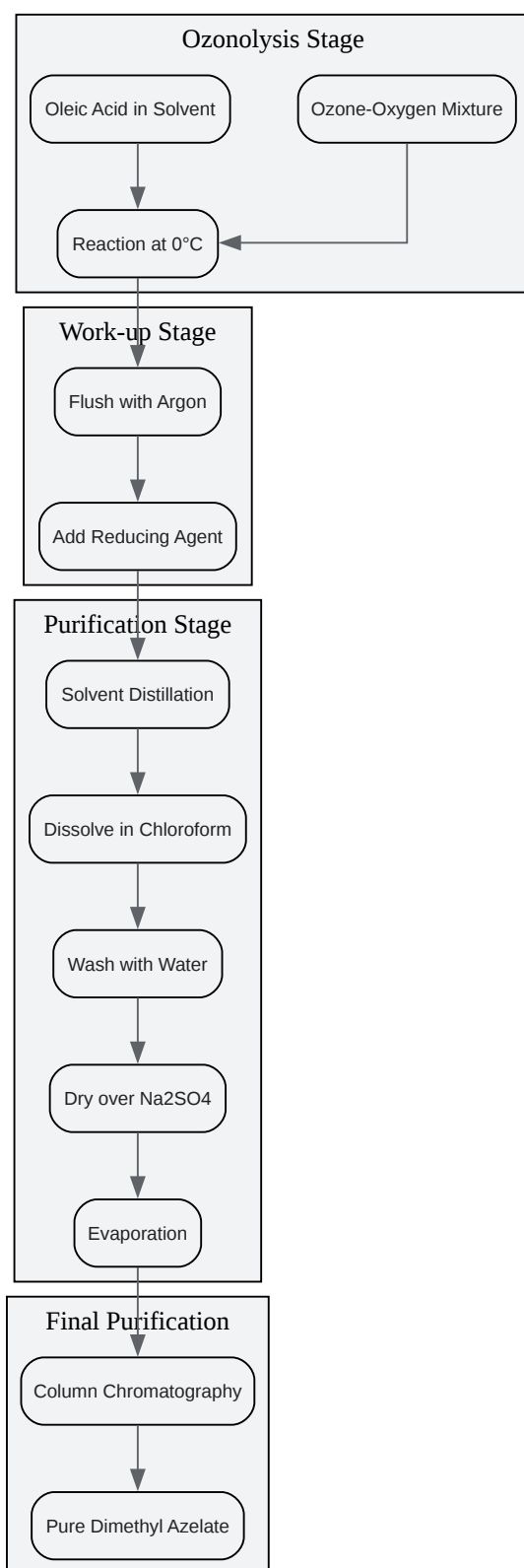
Synthesis via Ozonolysis of Oleic Acid

This protocol describes the synthesis of **dimethyl azelate** from oleic acid through an oxidative cleavage process.

Experimental Protocol:

- **Ozonolysis:** A solution of oleic acid (5.0 mmol) in a suitable solvent (e.g., 25 mL of anhydrous methanol or a 1:5 mixture of acetic acid and dichloromethane) is cooled to 0 °C. An ozone-oxygen mixture is bubbled through the solution at a rate of 40 mmol of O₃ per hour until approximately 5.5 mmol of ozone is consumed.

- Work-up: The reaction mixture is flushed with argon to remove excess ozone. The subsequent treatment can vary, but a common procedure involves the addition of a reducing agent to decompose the ozonide.
- Purification: The solvent is removed by distillation. The resulting residue is dissolved in chloroform (50 mL), washed with water (2 x 15 mL), and dried over anhydrous sodium sulfate. The solvent is then evaporated.
- Chromatography: The crude product is purified by column chromatography on silica gel, eluting with a mixture of petroleum ether and tert-butyl methyl ether (2:1), to yield pure **dimethyl azelate**.[\[6\]](#)



[Click to download full resolution via product page](#)

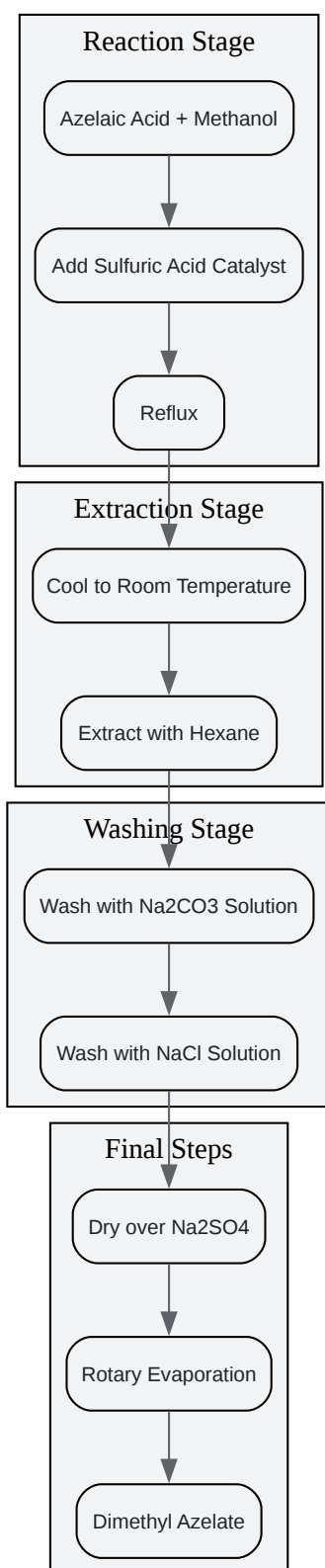
Fig. 1: Experimental workflow for the synthesis of **dimethyl azelate** via ozonolysis.

Synthesis via Acid-Catalyzed Esterification of Azelaic Acid

This protocol outlines the synthesis of **dimethyl azelate** through the direct esterification of its parent dicarboxylic acid.

Experimental Protocol:

- **Reaction Setup:** Azelaic acid is combined with an excess of methanol in a round-bottom flask.
- **Catalysis:** A catalytic amount of a strong acid, such as concentrated sulfuric acid, is added to the mixture.
- **Reflux:** The reaction mixture is heated to reflux for a specified period (e.g., 2 hours at 85°C) to drive the esterification to completion.^[8]
- **Extraction:** After cooling to room temperature, the product is extracted with an organic solvent like hexane.
- **Washing:** The organic layer is washed sequentially with a 5% aqueous sodium carbonate solution and a saturated aqueous sodium chloride solution to remove unreacted acid and the catalyst.
- **Drying and Evaporation:** The organic layer is dried over anhydrous sodium sulfate, and the solvent is removed by rotary evaporation to yield **dimethyl azelate**.^[8]



[Click to download full resolution via product page](#)

Fig. 2: Experimental workflow for the synthesis of **dimethyl azelate** via esterification.

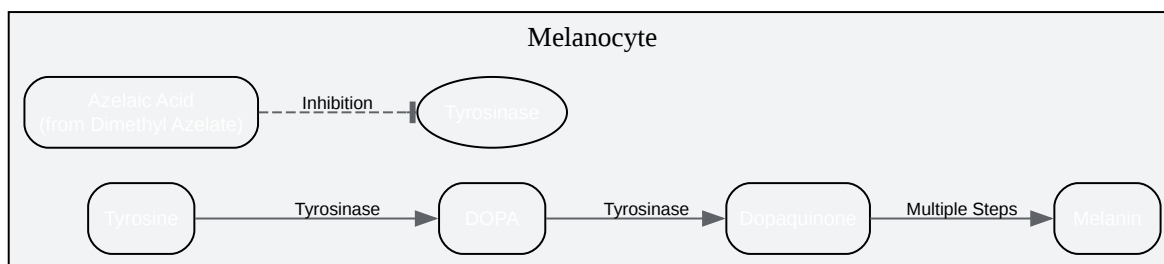
Applications and Mechanism of Action

Dimethyl azelate has a range of applications stemming from its chemical properties. It is utilized as a plasticizer in the polymer industry to enhance the flexibility of materials like PVC. [3][4] In cosmetics, it functions as a softening agent and a solvent.[1]

Dermatological Applications and Potential Mechanism of Action

While **dimethyl azelate** itself is used in cosmetic formulations, its parent compound, azelaic acid, is well-studied for its therapeutic effects in dermatology, particularly in the treatment of acne and hyperpigmentation.[2][9] It is plausible that **dimethyl azelate** may act as a prodrug, being hydrolyzed to azelaic acid in the skin to exert its effects.

The mechanism of action of azelaic acid involves the inhibition of key enzymes. In the context of hyperpigmentation, azelaic acid is a competitive inhibitor of tyrosinase, a critical enzyme in the melanin synthesis pathway.[1][10] By inhibiting tyrosinase, it reduces the production of melanin, leading to a lightening of the skin.[9]



[Click to download full resolution via product page](#)

Fig. 3: Proposed mechanism of action of azelaic acid in inhibiting melanin synthesis.

Safety and Handling

Dimethyl azelate is considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken. It is recommended to handle **dimethyl azelate** in a well-ventilated area and to wear personal protective equipment, including gloves and

safety goggles, to avoid direct contact with the skin and eyes. In case of contact, the affected area should be rinsed thoroughly with water. For detailed safety information, refer to the material safety data sheet (MSDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl Azelate Research Chemical [benchchem.com]
- 2. veeprho.com [veeprho.com]
- 3. Azelaic Acid: A Bio-Based Building Block for Biodegradable Polymers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. specialchem.com [specialchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Dimethyl azelate synthesis - chemicalbook [chemicalbook.com]
- 7. US4525251A - Process for producing dimethyl esters of higher dibasic acid - Google Patents [patents.google.com]
- 8. rsc.org [rsc.org]
- 9. The multiple uses of azelaic acid in dermatology: mechanism of action, preparations, and potential therapeutic applications [termedia.pl]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Dimethyl Azelate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156576#dimethyl-azelate-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com